Technical Handling & Reactivity Guide: 4-Bromo-6-fluoronicotinic acid

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Compound of Interest	
Compound Name:	*4-Bromo-6-fluoronicotinic acid*
CAS No.:	*1269293-70-0*
Cat. No.:	*B3228819*

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Document Control:

- Target Molecule: 4-Bromo-6-fluoropyridine-3-carboxylic acid[1]
- CAS Registry Number: 1269293-70-0[2]
- Molecular Formula:

  [3][4]
- Molecular Weight: 219.99 g/mol

Part 1: Chemical Identity & Physiochemical Profile[5]

This section establishes the baseline properties required for accurate stoichiometry and process safety calculations.

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Property	Specification	Technical Note
Appearance	Off-white to pale yellow solid	Color shifts to yellow/brown indicate oxidative degradation or decarboxylation.
Melting Point	168–172 °C (Dec.)	Critical: High melting point suggests stability, but "Decomposition" warns against uncontrolled heating during drying.
Solubility	DMSO, MeOH, DMF	Poor solubility in non-polar solvents (Hexane, DCM). Acidic proton allows solubility in aqueous base ( ).
pKa (Predicted)	~3.5 (COOH)	The electron-withdrawing halogens (Br, F) increase acidity compared to nicotinic acid (pKa 4.75).
LogP	~1.6	Moderate lipophilicity; suitable for organic extraction but requires polar organic solvents for reaction homogeneity.

Part 2: Hazard Identification & Risk Assessment (GHS)

While standard SDSs list hazards, this section explains the mechanistic basis of the risk to improve safety compliance.

GHS Classification[6]

- Signal Word:WARNING

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- H315: Causes skin irritation.[5]
- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.[5]

Mechanistic Risk Analysis

- Sensitization Potential (Fluorine Moiety): Fluorinated pyridines are known to act as haptens. Upon skin contact, the labile C6-Fluorine can undergo nucleophilic aromatic substitution (

) with skin proteins (lysine residues), potentially leading to severe contact dermatitis or sensitization over time. Standard nitrile gloves may be insufficient for prolonged handling; double-gloving is recommended.
- Corrosivity (Acid Function): While classified as an irritant, the lowered pKa (due to inductive effects of F and Br) makes the solid dust highly irritating to mucous membranes. Inhalation of dust can cause immediate bronchial spasms.
- Reactive Incompatibility:
  - Strong Bases: Exothermic deprotonation.
  - Nucleophiles (Amines/Thiols): Uncontrolled

    at C6-F releases HF (hydrofluoric acid) equivalents in situ, though typically trapped as salts.

Part 3: Synthetic Utility & Reactivity Profile

This section is for the medicinal chemist. It details why this molecule is selected and how to manipulate it without destroying the scaffold.

The "Orthogonal Reactivity" Concept

The molecule offers three distinct handles for diversification, allowing for "regioselective functionalization."

- C6-Fluorine (

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Activated):

- Reactivity: Highest. The C6 position is ortho to the Pyridine Nitrogen (electron-deficient) and para to the Carboxylic Acid (electron-withdrawing).
- Application: Displaced by amines, alkoxides, or thiols under mild basic conditions (

  , DMSO, 60°C).
- Case Study: In the synthesis of Elexacaftor (Vertex Pharmaceuticals), the C6-F is selectively displaced by a pyrrolidine derivative.

- C4-Bromine (Cross-Coupling):
  - Reactivity: Moderate. Sterically hindered by the C3-COOH group.
  - Application: Suzuki-Miyaura or Buchwald-Hartwig couplings.
  - Protocol Note: The free acid (COOH) can poison Pd-catalysts. It is often converted to an ester (Methyl/Ethyl) or amide before engaging the Bromine in cross-coupling.
- C3-Carboxylic Acid:
  - Reactivity: Standard.
  - Application: Amide coupling (HATU/EDCI) or Esterification.

Visualizing the Synthetic Pathway

The following diagram illustrates the divergent synthesis pathways, highlighting the order of operations used in drug development.

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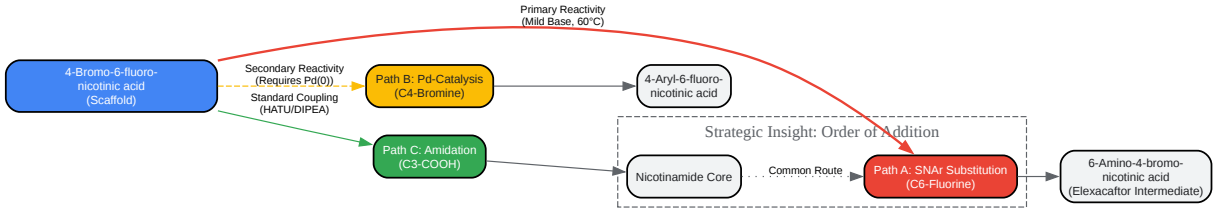

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Caption: Reactivity map showing the preferential displacement of C6-Fluorine (Red Path) prior to C4-Bromine engagement.

Part 4: Handling & Storage Protocols

Storage Stability[3]

- Temperature: 2–8°C (Refrigerate).
- Atmosphere: Inert gas (Argon/Nitrogen) recommended.
- Desiccation: Hygroscopic. Store with desiccant packs. Moisture can induce hydrolysis of the C-F bond over long periods, releasing HF and degrading the material to the pyridinone.

Experimental Workflow: Weighing & Solubilization

- PPE: Wear safety glasses, lab coat, and double nitrile gloves. Use a particulate respirator (N95) if handling outside a fume hood (not recommended).
- Weighing: Use an anti-static gun if the powder is fluffy/charged. Weigh only in a functioning fume hood.
- Solvent Choice:
  - Preferred: DMSO or DMF (anhydrous) for

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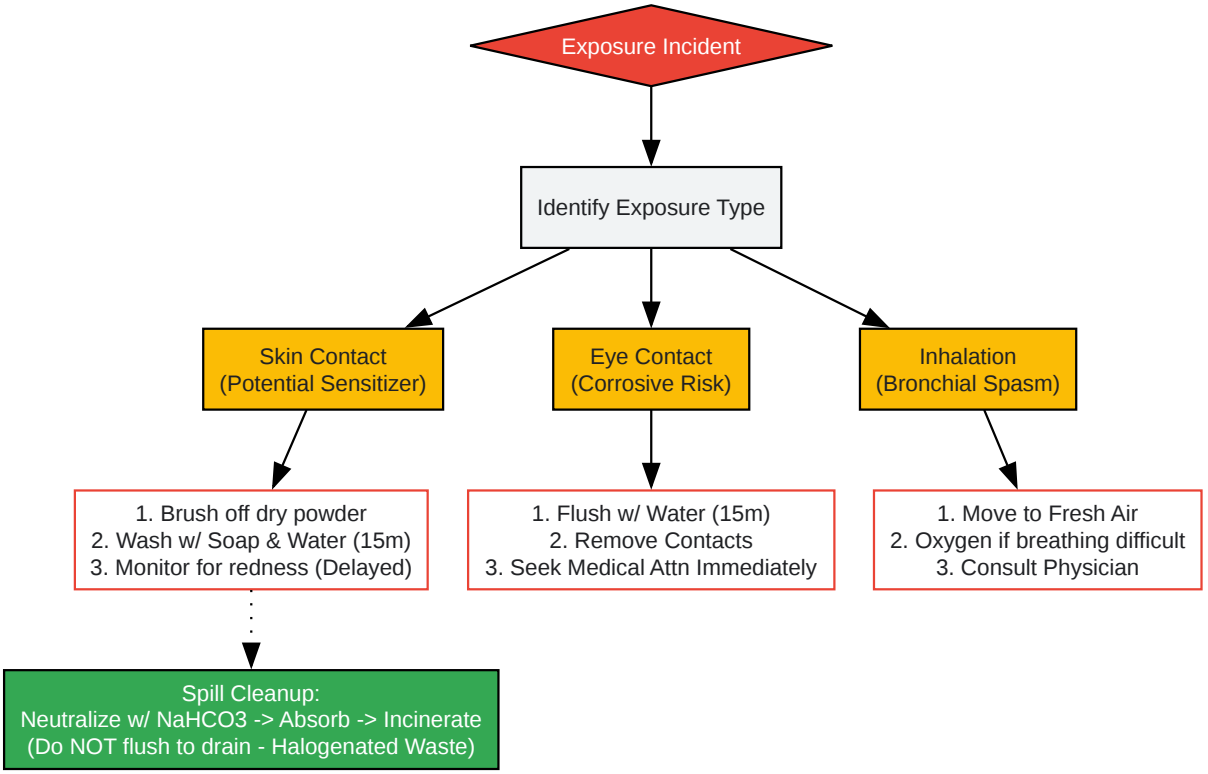
reactions.

- Avoid: Protic solvents (Water/Ethanol) if heating is required, unless hydrolysis is intended.

Part 5: Emergency Response & Disposal

This workflow is designed for immediate lab response, bypassing generic advice.



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Caption: Emergency response decision tree emphasizing specific actions for fluorinated pyridine exposure.

Disposal Protocol

- Waste Stream: Halogenated Organic Waste.
- Quenching: If in solution with reactive species, quench with dilute ammonium chloride (

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) before disposal.

- Prohibition: Do not mix with strong oxidizing acids (Nitric/Perchloric) in the waste container.

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